

Methionol-d3: An In-depth Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Methionol-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and storage conditions for **Methionol-d3**, a deuterated form of the sulfur-containing alcohol, Methionol. Understanding the stability profile of this compound is critical for its effective use in research and pharmaceutical development, ensuring the integrity of experimental results and the quality of drug products. This document outlines recommended storage conditions, potential degradation pathways, and detailed protocols for stability assessment.

Introduction to Methionol-d3

Methionol-d3 (3-(methylthio-d3)-propan-1-ol) is an isotopically labeled version of Methionol, where the three hydrogen atoms of the methyl group are replaced with deuterium. This substitution is of significant interest in drug development due to the kinetic isotope effect. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can lead to a slower rate of metabolic cleavage of the methyl group, potentially improving the pharmacokinetic profile of drug candidates.

Stability of Methionol-d3

Direct quantitative stability data for **Methionol-d3** is not extensively available in public literature. However, based on the known stability of Methionol and the principles of the kinetic isotope effect, a robust stability profile can be inferred.

General Stability: Methionol is reported to be stable under normal storage conditions. It is a combustible liquid and should be kept away from open flames and hot surfaces.

Incompatibilities include strong oxidizing agents, which can lead to vigorous reactions. Upon decomposition, typically at high temperatures, it can produce hazardous byproducts such as carbon monoxide, carbon dioxide, and sulfur oxides.

Impact of Deuteration on Stability: The replacement of hydrogen with deuterium to create **Methionol-d3** is expected to enhance its chemical and metabolic stability. The greater strength of the C-D bond compared to the C-H bond makes it more resistant to chemical and enzymatic cleavage. This suggests that **Methionol-d3** is at least as stable as, and likely more stable than, its non-deuterated counterpart under identical conditions.

Forced Degradation Studies

Forced degradation, or stress testing, is crucial for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods. While specific quantitative data for **Methionol-d3** is not publicly available, the following table illustrates the type of data that would be generated from such a study. The degradation percentages are hypothetical and representative of a typical study designed to achieve 5-20% degradation.

Table 1: Representative Data from a Forced Degradation Study of Methionol

Stress Condition	Parameters	Duration	Assay of Methionol (%)	Total Degradation (%)	Major Degradants Observed
Acid Hydrolysis	0.1 M HCl	24 hours	92.5	7.5	Methional, Dimethyl disulfide
Base Hydrolysis	0.1 M NaOH	24 hours	94.2	5.8	Methional
Oxidation	3% H ₂ O ₂	24 hours	88.7	11.3	Methionol sulfoxide, Methionol sulfone
Thermal	60°C	7 days	96.1	3.9	Minor unidentified peaks
Photostability	ICH Q1B Option II	1.2 million lux hours	98.8	1.2	No significant degradants

Disclaimer: The data in this table is illustrative and intended to represent typical results from a forced degradation study. Actual results for **Methionol-d3** may vary.

Recommended Storage Conditions

Proper storage is essential to maintain the purity and stability of **Methionol-d3**. Based on the information available for Methionol and general best practices for sulfur-containing organic compounds, the following storage conditions are recommended.

Table 2: Recommended Storage Conditions for **Methionol-d3**

Parameter	Recommendation	Rationale
Temperature	2°C to 8°C (Refrigerated)	To minimize potential degradation over long-term storage.
Container	Tightly sealed, inert material (e.g., amber glass)	To prevent exposure to moisture, air, and light.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)	To protect against oxidation.
Light Exposure	Store in the dark	To prevent photolytic degradation.
Incompatibilities	Store away from strong oxidizing agents	To avoid chemical reactions.

For routine laboratory use, storage at room temperature in a cool, dry, well-ventilated area away from ignition sources is acceptable for shorter periods, as indicated by some suppliers. However, for long-term storage, refrigeration is advised.

Potential Degradation Pathways

The primary degradation pathways for Methionol likely involve oxidation of the sulfur atom and oxidation of the primary alcohol.

- **Oxidation:** The thioether group is susceptible to oxidation, which can lead to the formation of Methionol sulfoxide and further to Methionol sulfone.
- **Oxidation of the Alcohol:** The primary alcohol group can be oxidized to an aldehyde (Methional) and subsequently to a carboxylic acid.
- **Biological Conversion:** In biological systems, such as yeast fermentation, Methionol is a key metabolite in the Ehrlich pathway. This pathway describes the conversion of amino acids (in this case, methionine) to their corresponding higher alcohols.

Below is a diagram illustrating the Ehrlich pathway, which includes the formation of Methionol.



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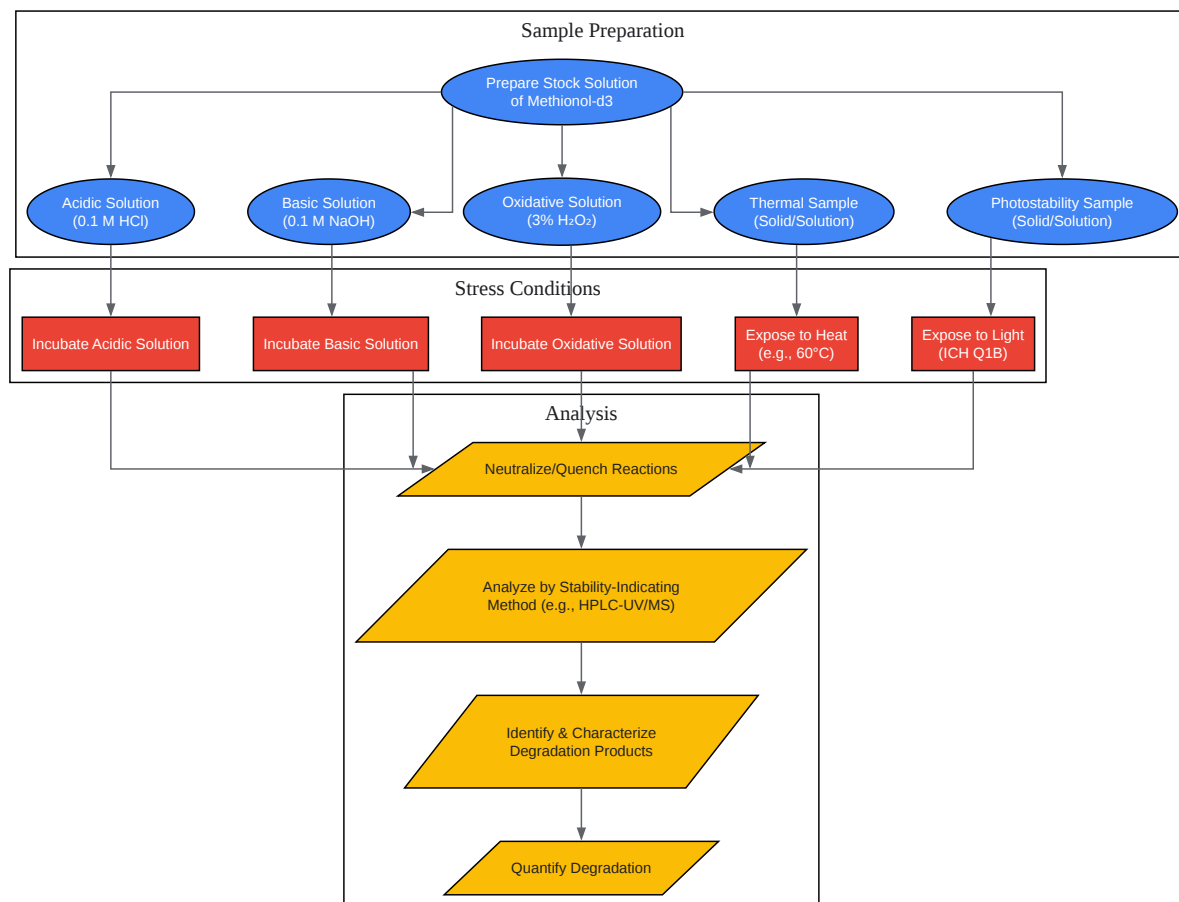
Ehrlich Pathway involving Methionol.

Experimental Protocols

This section provides detailed methodologies for key experiments related to the stability testing of **Methionol-d3**.

Forced Degradation (Stress Testing) Protocol

This protocol outlines a typical procedure for conducting forced degradation studies to identify potential degradation products and establish the intrinsic stability of **Methionol-d3**.



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Workflow for Forced Degradation Study.

Methodology:

- **Preparation of Stock Solution:** Prepare a stock solution of **Methionol-d3** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- **Acid Hydrolysis:** Mix the stock solution with 0.1 M hydrochloric acid and incubate at a specified temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
- **Base Hydrolysis:** Mix the stock solution with 0.1 M sodium hydroxide and incubate at room temperature for a defined period (e.g., 24 hours).
- **Oxidative Degradation:** Mix the stock solution with 3% hydrogen peroxide and keep at room temperature for a defined period (e.g., 24 hours).
- **Thermal Degradation:** Store the solid compound or a solution in a temperature-controlled oven at an elevated temperature (e.g., 60°C) for an extended period (e.g., 7 days).
- **Photostability:** Expose the solid compound or a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (ICH Q1B Option II). A control sample should be protected from light.
- **Sample Analysis:** At appropriate time points, withdraw samples, neutralize if necessary (for acid and base hydrolysis), and dilute to a suitable concentration for analysis.
- **Analytical Method:** Analyze the samples using a validated stability-indicating method, typically a High-Performance Liquid Chromatography (HPLC) method with UV detection. Mass Spectrometry (MS) should be used for the identification of degradation products.
- **Data Evaluation:** Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed samples to that of an unstressed control. Characterize the peaks of the degradation products.

Stability-Indicating HPLC Method

A stability-indicating method is an analytical procedure that can accurately quantify the active ingredient without interference from degradation products, excipients, and impurities.

Example HPLC Method Parameters:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
 - Start with 5% B, ramp to 95% B over 20 minutes, hold for 5 minutes, and return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 220 nm.
- Injection Volume: 10 µL.

This method should be validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines. The specificity is demonstrated through the forced degradation study, showing that the degradation products are well-resolved from the parent peak.

Conclusion

Methionol-d3 is expected to be a stable compound, with its deuteration likely conferring enhanced stability compared to Methionol. Adherence to the recommended storage conditions is crucial for maintaining its integrity. The provided protocols for forced degradation and the development of a stability-indicating HPLC method offer a framework for researchers and drug development professionals to thoroughly assess and ensure the stability of **Methionol-d3** in their specific applications. Further studies to generate quantitative stability data for **Methionol-d3** are warranted to provide a more complete understanding of its degradation profile.

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